

# Applying Modumate's surface graph tools for detailed facade studies.

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## Compound of Interest

Compound Name: *Modumate*

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## Application Notes & Protocols

Topic: Applying **Modumate's** Surface Graph Tools for Detailed Facade Studies

Content Type: Application Notes and Protocols

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Modumate** is a 3D building design platform that utilizes a hierarchical modeling approach, starting from a foundational "massing graph" and progressing to detailed "surface graphs" and "attachments".<sup>[1][2]</sup> This structured workflow, built upon the Unreal Engine, offers significant potential for detailed architectural analysis, including facade performance studies.<sup>[3][4]</sup> The "surface graph" represents the surfaces of building components, providing a framework for attaching materials and analyzing surface-related properties. This document outlines a protocol for leveraging **Modumate's** surface graph tools to conduct detailed facade studies, enabling the systematic analysis of performance metrics crucial for sustainable and efficient building design.

Facade performance is critical to a building's energy consumption, occupant comfort, and overall environmental impact. Key performance indicators include thermal insulation (U-value), solar heat gain coefficient (SHGC), and visible transmittance (VT) for daylighting.<sup>[5][6]</sup> By

applying a structured methodology within the **Modumate** environment, researchers can parametrically explore design variations and their impact on these key metrics.

## Experimental Protocols

This section details the methodologies for conducting a detailed facade study using **Modumate's** surface graph tools. The protocol is divided into three main stages: Model Preparation, Surface Graph Analysis, and Data Extraction.

### Stage 1: Model Preparation & Massing Graph Definition

The initial step involves creating a geometrically accurate building model within **Modumate**, starting with the massing graph.

Protocol:

- Project Setup: Create a new project in **Modumate**.
- Import or Create Geometry:
  - Option A (Import): Import existing 2D plans (e.g., DWG files) to use as a reference for modeling.
  - Option B (Direct Modeling): Use **Modumate's** planar modeling tools to draw the building footprint and extrude it to create the basic building form.
- Massing Graph Creation: Define the primary architectural volumes and spaces by creating a "massing graph".<sup>[1]</sup> This graph is a connectivity diagram representing the building's fundamental components like walls, floors, and roofs.
- Separator Assembly Assignment: Assign "Separator Assemblies" to the planes of the massing graph. These assemblies represent the physical construction of the walls, floors, and roofs, including their material layers.<sup>[1]</sup>
- Facade Isolation: Isolate the facade elements intended for study. This can be achieved by creating specific layers or groups for the exterior walls and glazing.

### Stage 2: Detailed Facade Analysis using Surface Graphs

With the massing model established, the focus shifts to the detailed analysis of the facade surfaces using surface graphs.

Protocol:

- Surface Graph Generation: **Modumate** automatically generates surface graphs on the Separator Assemblies. These graphs represent the exterior and interior surfaces of the facade components.
- Material and Finish Assignment ("Attachments"):
  - Access the "Attachments" library within **Modumate**.<sup>[1]</sup>
  - Apply different facade materials and finishes (e.g., brick, metal panels, glazing types) to the surface graphs of the exterior walls and windows.
  - Define the physical and thermal properties of these attachments, including U-value, SHGC, and VT.
- Parametric Study Setup: To compare different facade designs, create multiple design options or layers within the **Modumate** project. For each option, vary one or more of the following parameters:
  - Window-to-wall ratio.
  - Glazing type (e.g., double-pane, triple-pane, low-E coatings).
  - Shading device geometry (overhangs, fins).
  - Opaque wall construction and insulation levels.
- Environmental Analysis (Conceptual): While **Modumate**'s core strength is in modeling and documentation, its use of the Unreal Engine provides a visually realistic environment.<sup>[3][4]</sup>
  - Utilize the real-time rendering capabilities to visually assess the impact of different facade designs on interior daylighting at various times of the day and year.<sup>[4][7]</sup>

- For quantitative analysis, the model geometry and material data can be exported for use in specialized building performance simulation software.

## Stage 3: Data Extraction and Quantification

The final stage involves extracting quantitative data from the **Modumate** model for analysis and comparison.

Protocol:

- **Quantity Takeoffs:** Use **Modumate's** built-in tools to generate a bill of materials and quantity takeoffs for the different facade options.[4] This will provide data on the surface areas of different materials.
- **Data Export:** Export the geometric data of the facade designs. While direct export to energy simulation formats may vary, exporting to standard CAD formats (e.g., DWG) allows for interoperability with other analysis tools.[3]
- **Data Compilation:** Organize the extracted data into a structured format for comparison. This includes the surface areas of glazing and opaque walls for each design iteration.
- **Performance Calculation:** Using the material properties defined in Stage 2 and the surface areas from Stage 3, calculate the overall performance metrics for each facade option. For example, the weighted average U-value of the facade can be calculated.

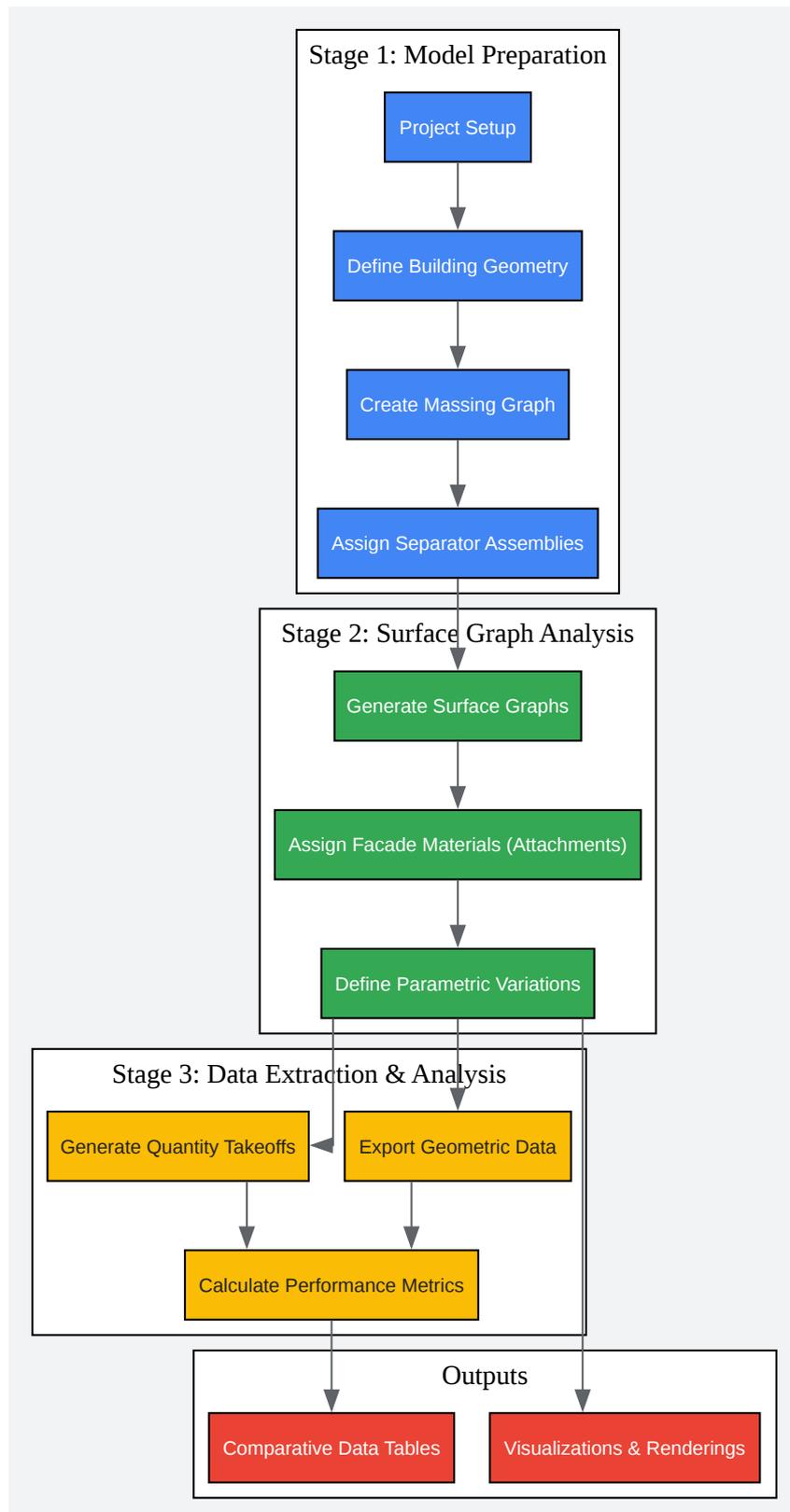
## Data Presentation

The quantitative data gathered from the facade study should be summarized in a clear and structured table to facilitate easy comparison between different design options.

Facade Design Option	Glazing Type	Window-to-Wall Ratio (%)	Glazing Area (m <sup>2</sup> )	Opaque Wall Area (m <sup>2</sup> )	Glazing U-value (W/m <sup>2</sup> K)	Opaque Wall U-value (W/m <sup>2</sup> K)	Facade Average U-value (W/m <sup>2</sup> K)	Glazing SHGC	Glazing VT
Option 1: Baseline	Double-Pane Clear	30	150	350	2.80	0.35	1.10	0.70	0.80
Option 2: High-Performance Glazing	Triple-Pane Low-E	30	150	350	1.60	0.35	0.73	0.40	0.65
Option 3: Increased Glazing	Triple-Pane Low-E	50	250	250	1.60	0.35	0.98	0.40	0.65
Option 4: Enhanced Insulation	Triple-Pane Low-E	30	150	350	1.60	0.25	0.66	0.40	0.65

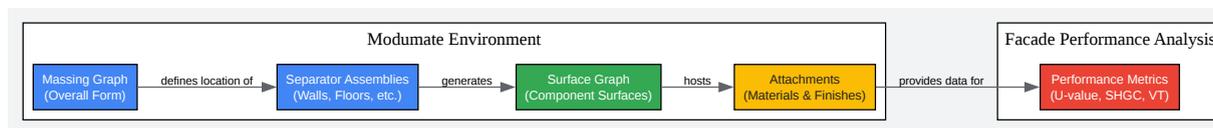
## Visualization

Diagrams created using the DOT language for Graphviz are provided below to illustrate key workflows and relationships.



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Caption: Workflow for detailed facade studies using **Modumate**.



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